

# Personal protective equipment for handling 2-Bromo-3'-hydroxyacetophenone

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## Compound of Interest

Compound Name: 2-Bromo-3'-hydroxyacetophenone

Cat. No.: B133987

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## Essential Safety and Handling Guide for 2-Bromo-3'-hydroxyacetophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-3'-hydroxyacetophenone** (CAS No. 2491-37-4). Adherence to these procedures is essential for ensuring laboratory safety and procedural accuracy.

## Hazard Summary & Quantitative Data

**2-Bromo-3'-hydroxyacetophenone** is a hazardous substance that requires careful handling. [1][2] It is harmful if swallowed, causes severe skin burns and eye damage, and may cause an allergic skin reaction. [2][3] The material is classified as a combustible corrosive hazardous material. [3][4]

Property	Value	Source
CAS Number	2491-37-4	[5]
Molecular Formula	C8H7BrO2	[5][6]
Molecular Weight	215.04 g/mol	[5][6]
Appearance	Solid	[3][6]
Melting Point	70-74 °C	[3][6]
Boiling Point	327.8 °C	[6]
Hazard Class	8 (Corrosive)	[1]
GHS Pictograms	Corrosion, Exclamation Mark	[3]
Hazard Statements	H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H317 (May cause an allergic skin reaction)	[3]
Storage Class	8A (Combustible corrosive hazardous materials)	[3][4]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely managing **2-Bromo-3'-hydroxyacetophenone** from receipt to disposal.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[7]
- Keep the container tightly closed.[6][7] Containers should be stored upright to prevent leakage.[6]

- Store locked up.[2]

## 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[1][3]
- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[7]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator with a type P3 (EN 143) cartridge, especially when there is a risk of dust formation or if ventilation is inadequate.[3][4][7]

## 3. Handling and Use:

- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7][8]
- Avoid all personal contact, including inhalation of dust.[1]
- Minimize dust generation and accumulation.[7]
- Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the work area.[2]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[7][9]

## 4. Spill Management:

- Minor Spills:
  - Remove all ignition sources.[1]
  - Clean up spills immediately.[1][7]
  - Use dry clean-up procedures and avoid generating dust.[1]

- Vacuum or sweep up the material and place it into a suitable, labeled container for hazardous waste disposal.<sup>[7]</sup>
- Major Spills:
  - Evacuate the area and prevent access.
  - Contact your institution's environmental health and safety department immediately.

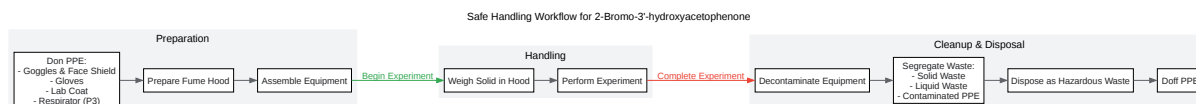
#### 5. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.<sup>[2]</sup> Seek immediate medical attention.<sup>[2]</sup>
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.<sup>[2][7]</sup> Seek immediate medical attention.<sup>[2]</sup>
- Ingestion: Do NOT induce vomiting.<sup>[2][7]</sup> Rinse mouth with water.<sup>[2]</sup> Call a physician or poison control center immediately.<sup>[2]</sup>
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.<sup>[2]</sup> If not breathing, give artificial respiration.<sup>[2]</sup> Seek immediate medical attention.<sup>[2]</sup>

#### 6. Disposal Plan:

- This material and its container must be disposed of as hazardous waste.<sup>[1]</sup>
- Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations.<sup>[1][2]</sup>
- Do not empty into drains.<sup>[9]</sup>

## Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **2-Bromo-3'-hydroxyacetophenone**.

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